

physical and chemical characteristics of Triclosan-d3

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Compound of Interest

Compound Name: Triclosan-d3

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An In-depth Technical Guide on the Core Physical and Chemical Characteristics of **Triclosan-d3**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental physical and chemical characteristics of **Triclosan-d3**. It includes a detailed summary of its properties, experimental protocols for its use in quantitative analysis, and a visual representation of a typical analytical workflow. **Triclosan-d3** is the deuterium-labeled form of Triclosan, a broad-spectrum antibacterial and antifungal agent. Its primary application in research is as an internal standard for the accurate quantification of Triclosan in various biological and environmental matrices through isotope dilution mass spectrometry.^[1]

Physical and Chemical Properties

The essential physical and chemical data for **Triclosan-d3** are compiled in the table below for easy reference and comparison.

Property	Value	Source(s)
IUPAC Name	5-chloro-2-(2,4-dichlorophenoxy-3,5,6-d3)phenol	[1]
Synonyms	Triclosan-d3 (2,4-dichlorophenoxy-d3), 5-Chloro-2-(2,4-dichloro-3,5,6-trideuteriophenoxy)phenol	[2][3]
CAS Number	1020719-98-5	[2]
Chemical Formula	C ₁₂ H ₄ D ₃ Cl ₃ O ₂	[2]
Molecular Weight	292.56 g/mol	
Appearance	White to off-white solid or an off-white to pale yellow oil to low-melting solid.[2][4]	[2][4]
Melting Point	42-45 °C or 56-58 °C	[2][3]
Boiling Point	280-290 °C (unlabeled Triclosan)	[2]
Solubility	Soluble in Dimethyl sulfoxide (DMSO) (≥ 100 mg/mL), Chloroform, and Methanol; Insoluble in water (< 0.1 mg/mL).[3][4]	[5][3][4]
log P (octanol/water)	4.76 (unlabeled Triclosan)	[2]
Storage Conditions	Recommended storage at -20°C.[5][6]	[6]
Stability	Stable under recommended storage conditions.[2]	[2]

Experimental Protocols

Triclosan-d3 is instrumental in analytical methods requiring high precision and accuracy. Below are detailed protocols for its application.

Protocol 1: Quantitative Analysis of Triclosan in Water by Isotope Dilution Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This method is suitable for the determination of Triclosan in various water matrices, including surface water, wastewater, and drinking water.

1. Sample Preparation: Solid-Phase Extraction (SPE)

- Objective: To concentrate the analyte from the water sample and remove interfering matrix components.
- Materials:
 - 500 mL water sample
 - **Triclosan-d3** solution (as internal standard)
 - Methanol (HPLC grade)
 - Acetone (HPLC grade)
 - Reagent Water (deionized)
 - Hydrophilic-Lipophilic-Balanced (HLB) SPE cartridges
- Methodology:
 - A 500 mL water sample is fortified with a known quantity of **Triclosan-d3** internal standard.
 - The SPE cartridge is conditioned with 5 mL of methanol, followed by 5 mL of reagent water.
 - The fortified water sample is passed through the conditioned SPE cartridge.

- The cartridge is then washed with reagent water to remove polar impurities.
- The retained analytes (Triclosan and **Triclosan-d3**) are eluted from the cartridge using a mixture of methanol and acetone.
- The eluate is concentrated, often to dryness under a gentle stream of nitrogen, and then reconstituted in a specific volume of the initial mobile phase for LC-MS/MS analysis.[7]

2. Instrumental Analysis: LC-MS/MS

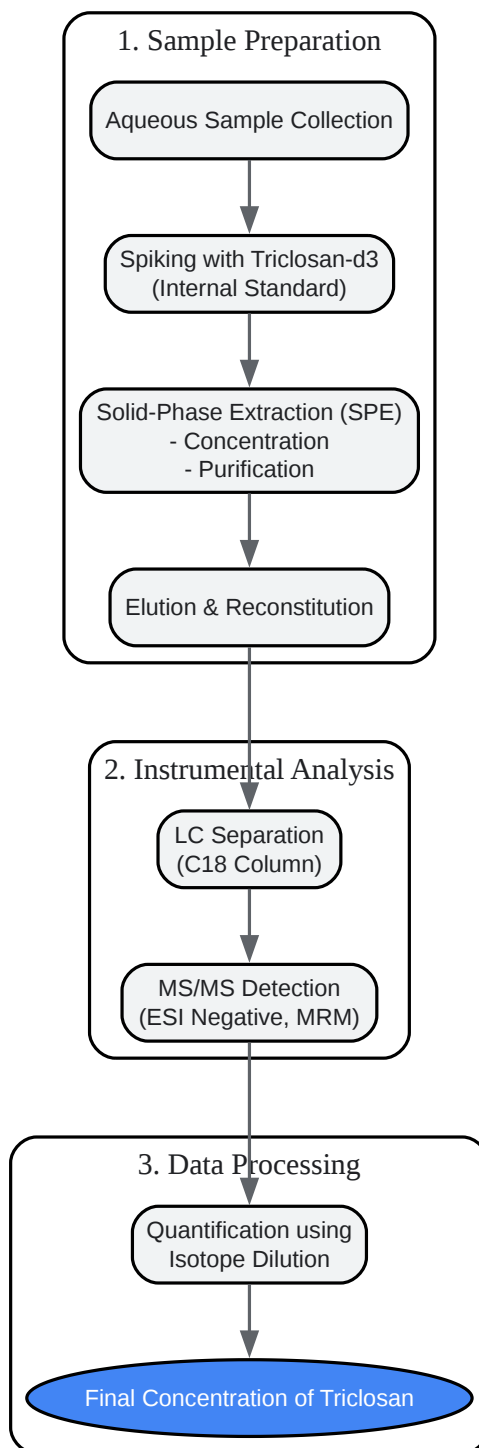
- Objective: To chromatographically separate and quantify Triclosan using the deuterated internal standard.
- Instrumentation:
 - High-Performance Liquid Chromatography (HPLC) system
 - Tandem mass spectrometer with an electrospray ionization (ESI) source
 - C18 reversed-phase analytical column
- LC Conditions:
 - Mobile Phase: A binary gradient of 5 mM ammonium acetate in water and methanol is commonly used.[8]
 - Flow Rate: A typical flow rate is 800 $\mu\text{L}/\text{min}$. [8]
 - Gradient Program: The gradient is optimized to ensure baseline separation of Triclosan from any co-eluting matrix components.
- MS/MS Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in negative mode is typically employed.
 - Detection: Multiple Reaction Monitoring (MRM) is used for sensitive and selective detection. The precursor and product ions for both Triclosan and **Triclosan-d3** are

monitored. For example, a precursor ion of m/z 287 for triclosan and m/z 299 for $^{13}\text{C}_{12}$ -labeled triclosan have been used.[9]

- Quantification:
 - A calibration curve is generated by plotting the ratio of the peak area of the analyte (Triclosan) to the peak area of the internal standard (**Triclosan-d3**) against the concentration of the calibration standards. The concentration of Triclosan in the sample is then calculated from this curve. This isotope dilution technique effectively corrects for matrix effects and variations in instrument response.[8]

Workflow Visualization

The following diagram illustrates the logical flow of the experimental protocol for the quantitative analysis of Triclosan using **Triclosan-d3** as an internal standard.



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Caption: Workflow for the analysis of Triclosan using **Triclosan-d3**.

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References

- 1. veeprho.com [veeprho.com]
- 2. static.cymitquimica.com [static.cymitquimica.com]
- 3. TRICLOSAN-D3 | 1020719-98-5 [chemicalbook.com]
- 4. bocsci.com [bocsci.com]
- 5. file.glpbio.com [file.glpbio.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. epa.gov [epa.gov]
- 8. pubs.acs.org [pubs.acs.org]
- 9. dioxin20xx.org [dioxin20xx.org]
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